

Application Notes and Protocols: Acid Red 195 as a pH Indicator

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Compound of Interest		
Compound Name:	Acid Red 195	
Cat. No.:	B1489642	Get Quote

Preliminary Assessment: Based on an extensive review of available scientific literature and chemical databases, there is no evidence to suggest that **Acid Red 195** is utilized as a pH indicator in laboratory experiments. The primary application of **Acid Red 195** is as a reactive dye in the textile industry.[1][2][3][4] Research articles predominantly focus on its chemical properties, synthesis, and methods for its removal from industrial wastewater.[1][2]

Consequently, the development of detailed application notes and protocols for its use as a pH indicator is not feasible due to the absence of fundamental data regarding its pH-dependent color transitions and pKa value.

For the user's reference, the following sections summarize the known properties and applications of **Acid Red 195**.

Chemical and Physical Properties of Acid Red 195

Acid Red 195 is a synthetic anionic dye belonging to the azo class of compounds.[3] Its key properties are summarized in the table below.



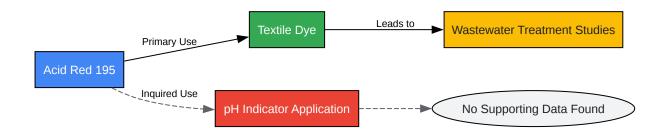
Property	Value	Reference
Common Name	Acid Red 195	[5]
Synonyms	Mordant Red 7, Acid Pink BE, Acid Red 3BA	[4][5]
CAS Number	12220-24-5	[5]
Molecular Formula	C20H15N4NaO5S	[5]
Molecular Weight	446.4 g/mol	[5]
Appearance	Brown powder	[3]

Primary Applications of Acid Red 195

The principal application of **Acid Red 195** is in the textile industry for dyeing natural and synthetic fibers, particularly cellulose-based materials like cotton.[3] It forms covalent bonds with the fabric, resulting in excellent colorfastness. Studies involving this dye are often centered on environmental remediation, investigating methods for its removal from textile effluents.[1][2]

Visualizing the Status of Information

The following diagram illustrates the current state of knowledge regarding **Acid Red 195**, highlighting the absence of information on its use as a pH indicator.



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Caption: Information pathway for Acid Red 195.



In conclusion, while the request for detailed protocols for a pH indicator is noted, **Acid Red 195** is not a suitable candidate based on current scientific understanding. Should the user be interested in a known pH indicator, similar detailed application notes can be generated.

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References

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